

Preparing a Stock Solution of NIBR0213 in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: NIBR0213

Cat. No.: B15623730

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **NIBR0213**, a potent and selective S1P1 receptor antagonist, using dimethyl sulfoxide (DMSO) as the solvent.^{[1][2][3]} Adherence to this protocol will ensure the accurate and reproducible preparation of **NIBR0213** solutions for in vitro and in vivo research applications. The physicochemical properties of **NIBR0213** are summarized, and step-by-step instructions for calculation, dissolution, and storage are provided. Additionally, visual diagrams are included to illustrate the experimental workflow and the underlying principles of stock solution preparation.

Introduction

NIBR0213 is a small molecule inhibitor that acts as a selective antagonist of the sphingosine-1-phosphate receptor 1 (S1P1).^{[1][2][3]} This receptor plays a crucial role in lymphocyte trafficking, making its modulation a key therapeutic strategy for autoimmune diseases.^[3] Accurate preparation of **NIBR0213** stock solutions is fundamental for obtaining reliable and reproducible experimental results in drug discovery and development. DMSO is a common solvent for dissolving lipophilic compounds like **NIBR0213** for laboratory use.^{[1][4]} This protocol outlines the standardized procedure for preparing a **NIBR0213** stock solution in DMSO.

Physicochemical Data

A summary of the key quantitative data for **NIBR0213** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	465.0 g/mol	[1] [5]
Solubility in DMSO	~25 mg/mL	[1] [5]
CAS Number	1233332-14-3	[1] [5]
Supplied as	Crystalline solid	[1] [5]
Storage Temperature	-20°C	[1]

Experimental Protocol

This protocol details the methodology for preparing a 10 mM stock solution of **NIBR0213** in DMSO.

3.1. Materials and Equipment

- **NIBR0213** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile-filtered
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes (P1000, P200) and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

3.2. Calculations

To prepare a 10 mM stock solution, the required mass of **NIBR0213** can be calculated using the following formula:

Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For example, to prepare 1 mL of a 10 mM stock solution:

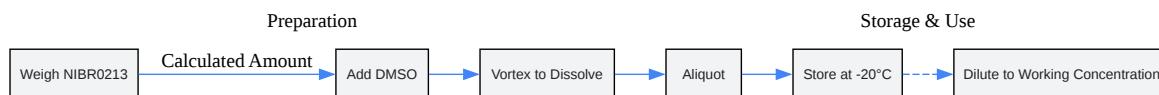
Mass (mg) = 0.010 mol/L x 0.001 L x 465.0 g/mol x 1000 mg/g = 4.65 mg

3.3. Step-by-Step Procedure

- **Safety First:** Don appropriate PPE before handling the compound and solvent. **NIBR0213** should be handled with care, and DMSO can facilitate the absorption of substances through the skin.[\[4\]](#)
- **Weighing **NIBR0213**:** Tare the analytical balance with a clean microcentrifuge tube or vial. Carefully weigh the calculated amount of **NIBR0213** (e.g., 4.65 mg for a 10 mM solution in 1 mL).
- **Adding DMSO:** Add the desired volume of anhydrous DMSO to the tube containing the **NIBR0213** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Labeling and Storage:** Clearly label the tube with the compound name, concentration, solvent, date of preparation, and your initials. For long-term storage, it is recommended to store the stock solution at -20°C.[\[1\]](#) Aliquoting the stock solution into smaller volumes is advisable to avoid repeated freeze-thaw cycles.

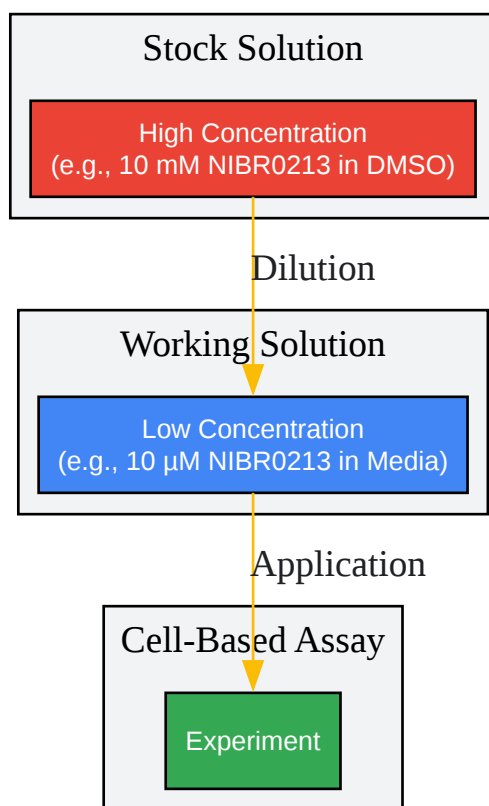
Visualizations

The following diagrams illustrate the key processes involved in preparing and using the **NIBR0213** stock solution.



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Caption: Workflow for **NIBR0213** Stock Solution Preparation.



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Caption: From Stock to Working Solution.

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